

# Application Notes and Protocols for the NUAKE2 Inhibitor KHKI-01215

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## Compound of Interest

Compound Name: KHKI-01215

Cat. No.: B15543212

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These application notes provide detailed protocols for the solubilization and experimental use of **KHKI-01215**, a potent inhibitor of NUAKE family kinase 2 (NUAK2). The information is intended for researchers, scientists, and drug development professionals working in areas such as cancer biology and signal transduction.

## General Properties of KHKI-01215

**KHKI-01215** is a small molecule inhibitor of NUAKE2, a kinase implicated in cancer cell survival, proliferation, and invasion.[1] It has been shown to exhibit potent anticancer activity, for instance, by inducing apoptosis in SW480 colorectal cancer cells and inhibiting the YAP signaling pathway.[2][3]

Table 1: Physicochemical and Biological Properties of **KHKI-01215**

Property	Value	Source
Molecular Formula	C24H26F3IN6O	[2]
Molecular Weight	598.40 g/mol	[2][3]
Appearance	White to off-white solid	[2][3]
Target	NUAK2	[1][2]
IC50 (NUAK2)	0.052 µM	[2][3]
IC50 (SW480 cells)	3.16 µM	[2]

## Solubility and Storage

Proper dissolution and storage of **KHKI-01215** are critical for maintaining its stability and ensuring experimental reproducibility.<sup>[4]</sup> Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions.

Table 2: Solubility Data for **KHKI-01215**

Solvent	Concentration	Notes	Source
DMSO	125 mg/mL (208.89 mM)	Ultrasonic treatment may be required for complete dissolution. Use newly opened, anhydrous DMSO as the compound is hygroscopic.	<sup>[2]</sup>

Table 3: Recommended Storage Conditions

Format	Storage Temperature	Duration	Notes	Source
Solid Powder	-20°C	3 years	Protect from light and moisture.	<sup>[2]</sup> <sup>[3]</sup>
4°C	2 years	<sup>[2]</sup> <sup>[3]</sup>		
In Solvent (DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	<sup>[2]</sup>
-20°C	1 month	<sup>[2]</sup>		

## Experimental Protocols

### Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.

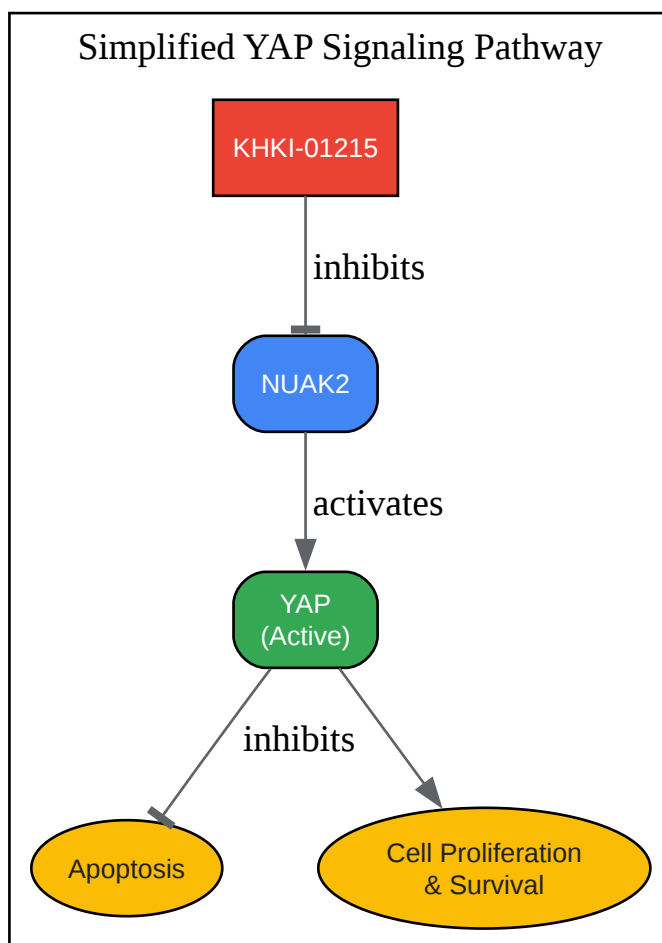
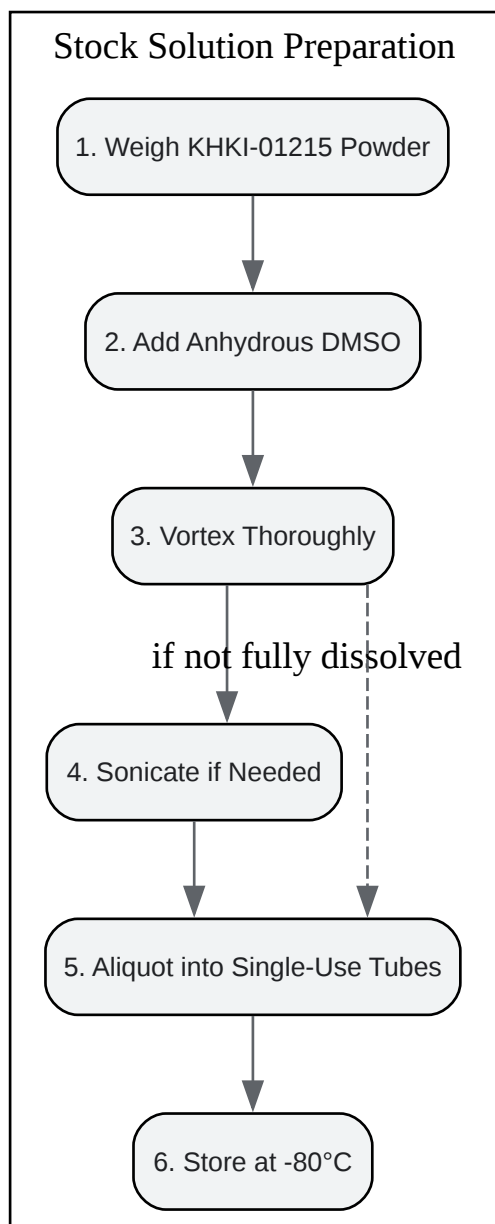
## Materials:

- **KHKI-01215** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

## Procedure:

- Equilibrate: Allow the vial of **KHKI-01215** powder to reach room temperature before opening to prevent condensation.
- Weigh: Tare a sterile microcentrifuge tube. Carefully weigh the desired amount of **KHKI-01215** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 59.84 mg.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 598.40 \text{ g/mol} \times 1000 \text{ mg/g} = 59.84 \text{ mg}$
- Dissolve: Add the calculated volume of anhydrous DMSO to the tube containing the powder. For the example above, add 1 mL of DMSO.
- Mix: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is dissolved.[5]
- Sonicate (If Necessary): If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[2][6] Gentle warming in a 37°C water bath may also aid dissolution, but check for temperature sensitivity.[5]
- Aliquot: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile, light-protected tubes.[5][7]

- Store: Store the aliquots at -80°C for long-term storage (up to 6 months).[2]



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